

Propyl Octanoate: A Comprehensive Technical Guide to its Physical Properties

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Compound of Interest

Compound Name: *Propyl octanoate*

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Introduction

Propyl octanoate ($\text{CH}_3(\text{CH}_2)_6\text{COOCH}_2\text{CH}_2\text{CH}_3$) is an ester recognized for its characteristic fruity aroma.^[1] It is a member of the fatty acid esters class of organic compounds.^{[1][2]} This document provides an in-depth overview of the core physical properties of **propyl octanoate**, offering valuable data for researchers, scientists, and professionals in drug development and other scientific fields. **Propyl octanoate** is found naturally in some fruits and fermented beverages and is also synthesized for use as a flavoring and fragrance agent.^[1]

Molecular and Chemical Data

Propyl octanoate is systematically known as **propyl octanoate**, with common synonyms including n-**propyl octanoate** and propyl caprylate.^{[3][4]}

Table 1: Molecular and Chemical Identifiers for **Propyl Octanoate**

Identifier	Value	Source(s)
Molecular Formula	C ₁₁ H ₂₂ O ₂	[3][5][6][7]
Molecular Weight	186.29 g/mol	[3][5][6][7]
CAS Number	624-13-5	[3][6][7]
InChI Key	IDHBLVYDNJDWNO-UHFFFAOYSA-N	[3][6]
SMILES	CCCCCCCC(=O)OCCC	[3]

Physicochemical Properties

The physical state of **propyl octanoate** at standard temperature and pressure is a colorless liquid.[7][8] A comprehensive summary of its key physicochemical properties is presented below.

Table 2: Summary of Key Physicochemical Properties of **Propyl Octanoate**

Property	Value	Temperature (°C)	Pressure (mmHg)	Source(s)
Density	0.861 - 0.880 g/mL	20 - 25	Ambient	[3][4][7]
Boiling Point	225.0 - 226.4 °C	-	760	[7][8]
Melting Point	-46.2 °C	-	Ambient	[2][8]
Refractive Index	1.4180 - 1.426	20	Ambient	[3][7][8]
Vapor Pressure	0.09 mmHg	25	-	[7]
Flash Point	87.78 - 87.9 °C	-	-	[7][8]
logP (o/w)	3.73 - 4.352	25	-	[2][7]

Table 3: Solubility of **Propyl Octanoate**

Solvent	Solubility	Temperature (°C)	Source(s)
Water	10.87 - 34 mg/L (practically insoluble)	25	[2] [7] [9]
Alcohol	Soluble	-	[7]
Organic Solvents	Soluble	-	[10]

Experimental Protocols

The following sections detail generalized experimental protocols for determining the key physical properties of liquid esters like **propyl octanoate**. These are based on standard laboratory methods and can be adapted for specific equipment and sample volumes.

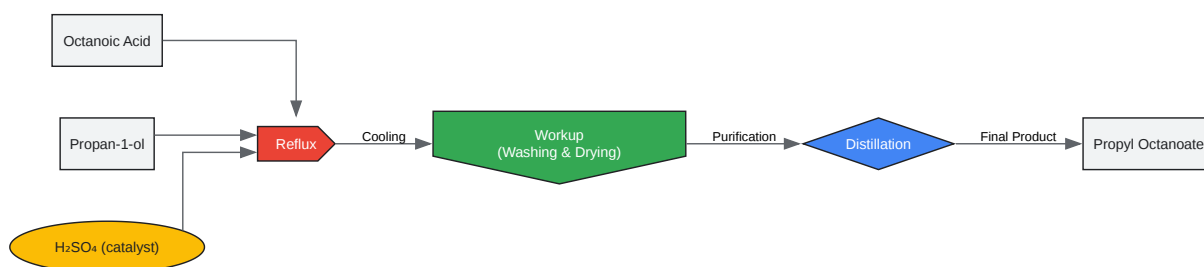
Synthesis of Propyl Octanoate via Fischer Esterification

Propyl octanoate is commonly synthesized through the Fischer esterification of octanoic acid and propan-1-ol, using an acid catalyst.[\[3\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)[\[16\]](#)

- Materials: Octanoic acid, propan-1-ol, concentrated sulfuric acid (catalyst), anhydrous sodium sulfate, 5% sodium bicarbonate solution, saturated sodium chloride solution, diethyl ether.
- Apparatus: Round-bottom flask, reflux condenser, heating mantle, separatory funnel, distillation apparatus, glassware.
- Procedure:
 - Combine equimolar amounts of octanoic acid and a slight excess of propan-1-ol in a round-bottom flask.
 - Carefully add a catalytic amount of concentrated sulfuric acid.
 - Set up the apparatus for reflux and heat the mixture for 1-2 hours.[\[12\]](#)
 - After cooling, transfer the mixture to a separatory funnel and wash sequentially with water, 5% sodium bicarbonate solution, and saturated sodium chloride solution to remove

unreacted acid and alcohol.

- Separate the organic layer and dry it over anhydrous sodium sulfate.
- Purify the crude **propyl octanoate** by distillation.[11]

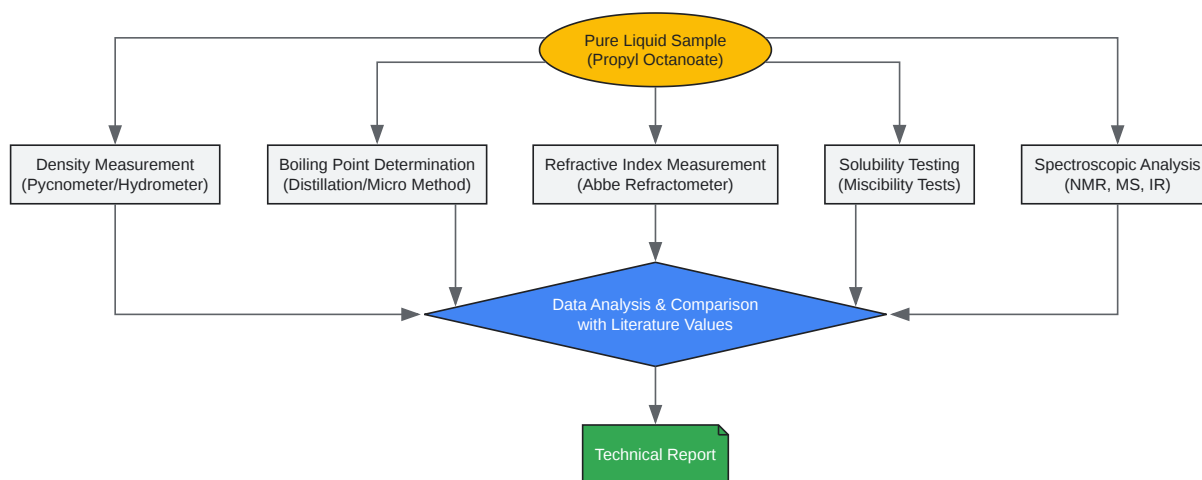


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*Fischer Esterification of **Propyl Octanoate**.*

Determination of Physical Properties

The following diagram outlines a general workflow for the experimental determination of the physical properties of a liquid sample like **propyl octanoate**.



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General Experimental Workflow for Physical Property Determination.

4.2.1. Density Determination

- Method: The density of liquid **propyl octanoate** can be accurately determined using a pycnometer or a graduated cylinder and a balance.[17][18][19][20]
- Procedure (Graduated Cylinder):
 - Weigh a clean, dry graduated cylinder.
 - Add a known volume of **propyl octanoate** to the cylinder.
 - Reweigh the cylinder containing the liquid.
 - Calculate the density by dividing the mass of the liquid by its volume.
 - Ensure the temperature of the liquid is recorded as density is temperature-dependent.

4.2.2. Boiling Point Determination

- Method: The boiling point can be determined by distillation or a micro boiling point method. [\[21\]](#)[\[22\]](#)[\[23\]](#)[\[24\]](#)[\[25\]](#)[\[26\]](#)
- Procedure (Micro Method):
 - Place a small amount of **propyl octanoate** in a small test tube.
 - Invert a capillary tube (sealed at one end) into the liquid.
 - Attach the test tube to a thermometer and heat it in a water or oil bath.
 - The boiling point is the temperature at which a rapid and continuous stream of bubbles emerges from the capillary tube.

4.2.3. Melting Point Determination

- Method: As **propyl octanoate** is a liquid at room temperature, its melting point is determined by observing the freezing point. The OECD Test Guideline 102 provides several suitable methods. [\[1\]](#)[\[4\]](#)[\[8\]](#)[\[27\]](#)[\[28\]](#)
- Procedure (Freezing Point):
 - Place a sample of **propyl octanoate** in a suitable container.
 - Slowly cool the sample while gently stirring and monitoring the temperature with a calibrated thermometer.
 - The freezing point is the temperature at which the liquid solidifies, which should remain constant during the phase transition.

4.2.4. Refractive Index Measurement

- Method: The refractive index is measured using an Abbe refractometer. [\[29\]](#)[\[30\]](#)[\[31\]](#)[\[32\]](#)[\[33\]](#)
- Procedure:

- Calibrate the refractometer with a standard of known refractive index.
- Place a few drops of **propyl octanoate** on the prism of the refractometer.
- Close the prism and allow the temperature to equilibrate.
- Adjust the instrument to bring the dividing line between the light and dark fields into focus at the crosshairs.
- Read the refractive index from the scale.

4.2.5. Solubility Determination

- Method: The solubility of **propyl octanoate** in various solvents is determined by miscibility tests.[\[10\]](#)[\[34\]](#)[\[35\]](#)[\[36\]](#)[\[37\]](#)[\[38\]](#)
- Procedure:
 - Add a small amount of **propyl octanoate** to a test tube.
 - Add the solvent in question (e.g., water, ethanol) dropwise, shaking after each addition.
 - Observe whether the **propyl octanoate** dissolves to form a homogeneous solution or if two distinct layers remain, indicating insolubility.

Spectroscopic Data

Spectroscopic analysis is crucial for the structural elucidation and confirmation of **propyl octanoate**.

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ^1H NMR and ^{13}C NMR spectra provide detailed information about the molecular structure. [\[5\]](#)[\[39\]](#)[\[40\]](#)[\[41\]](#) The chemical shifts and coupling constants are characteristic of the propyl and octanoyl moieties.
- Mass Spectrometry (MS):

- Mass spectrometry is used to determine the molecular weight and fragmentation pattern of **propyl octanoate**.^{[5][39][40][42]} The molecular ion peak corresponds to its molecular weight, and characteristic fragments arise from the cleavage of the ester bond.

Safety Information

Propyl octanoate is generally considered to have low toxicity, but appropriate safety precautions should always be taken in a laboratory setting.^[9]

- Handling: Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.^{[2][9][43][44]}
- Storage: Store in a cool, dry, well-ventilated area away from sources of ignition.^{[2][9]}
- Hazards: May cause skin and eye irritation upon direct contact.^[9] It is a combustible liquid.
- First Aid: In case of contact, flush the affected area with copious amounts of water. If inhaled, move to fresh air. Seek medical attention if irritation persists.^{[2][9]}

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